

Best practices for handling and storing 3-Chlorooctane safely

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Compound of Interest

Compound Name: 3-Chlorooctane

Cat. No.: B074152

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Technical Support Center: 3-Chlorooctane

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **3-Chlorooctane**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Chlorooctane**?

A1: **3-Chlorooctane** is a combustible liquid.^[1] It may be fatal if swallowed and enters the airways.^[1] It is also very toxic to aquatic life with long-lasting effects.^[1] Upon combustion, it can produce hazardous decomposition products, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.

Q2: What are the immediate first aid measures in case of exposure to **3-Chlorooctane**?

A2:

- If inhaled: Move the person to fresh air.
- In case of skin contact: Immediately take off all contaminated clothing and rinse the skin with water or shower.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

- If swallowed: Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. There is a risk of aspiration, which can lead to pulmonary failure.[1]

Q3: What personal protective equipment (PPE) should be worn when handling **3-Chlorooctane**?

A3: To ensure safety, the following PPE is recommended:

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Skin Protection: Handle with chemically resistant gloves. Wear appropriate protective clothing to prevent skin exposure.
- Respiratory Protection: Use a respirator when vapors or aerosols are generated.

Q4: How should I properly store **3-Chlorooctane**?

A4: Store **3-Chlorooctane** in a tightly closed container in a dry, cool, and well-ventilated area. [2] Keep it away from heat, sparks, open flames, and hot surfaces.[1][2] It should be stored locked up or in an area accessible only to qualified or authorized personnel.[1]

Q5: What materials are incompatible with **3-Chlorooctane**?

A5: Avoid contact with strong oxidizing agents and strong bases, as violent reactions are possible.[1]

Q6: What should I do in the event of a **3-Chlorooctane** spill?

A6: In case of a spill, ensure adequate ventilation and remove all sources of ignition.[1][3] Absorb the spill with an inert material, such as dry sand or earth, and place it into a chemical waste container for disposal.[3] Do not let the product enter drains.[1]

Quantitative Data

Property	Value
Molecular Formula	C ₈ H ₁₇ Cl
Molecular Weight	148.67 g/mol
CAS Number	1117-79-9
Boiling Point	173.4 °C at 760 mmHg
Density	0.862 g/cm ³
Flash Point	52.5 °C
Vapor Pressure	1.69 mmHg at 25°C

Experimental Protocol: General Procedure for Nucleophilic Substitution

This is a representative protocol for a nucleophilic substitution reaction using a secondary alkyl halide like **3-Chlorooctane**. Researchers should adapt and optimize this procedure for their specific nucleophile and reaction conditions.

Objective: To replace the chlorine atom in **3-Chlorooctane** with a nucleophile (e.g., an azide, cyanide, or hydroxyl group).

Materials:

- **3-Chlorooctane**
- Selected Nucleophile (e.g., sodium azide)
- Anhydrous polar aprotic solvent (e.g., Dimethylformamide - DMF)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser

- Heating mantle
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)
- Rotary evaporator
- Appropriate work-up and purification supplies (e.g., solvents for extraction, silica gel for chromatography)

Procedure:

- **Reaction Setup:** In a fume hood, add **3-Chlorooctane** and a stoichiometric excess of the nucleophile to a dry round-bottom flask containing a magnetic stir bar.
- **Solvent Addition:** Add a suitable volume of anhydrous DMF to dissolve the reactants.
- **Reaction Conditions:** Attach a reflux condenser and heat the mixture to an appropriate temperature (e.g., 60-80 °C) with vigorous stirring. Monitor the reaction progress using a suitable analytical technique (e.g., TLC or GC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Quench the reaction by adding water.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., diethyl ether or ethyl acetate). Wash the organic layer with water and brine to remove residual DMF and salts.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- **Purification:** Purify the crude product using an appropriate technique, such as column chromatography or distillation, to obtain the desired substituted octane derivative.

Safety Precautions:

- Always work in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including safety goggles, lab coat, and chemical-resistant gloves.
- Ensure all glassware is dry before use, especially when working with moisture-sensitive reagents.
- Use caution when heating flammable organic solvents.

Logical Workflow for Safe Handling and Storage



Caption: Workflow for the safe handling and storage of **3-Chlorooctane**.

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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